Technical Profile: 3-Chloro-2-(difluoromethoxy)benzenesulfonamide[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Chloro-2-(difluoromethoxy)benzenesulfonamide*
CAS No.:	*1805157-49-6*
Cat. No.:	*B2413827*

Get Quote

Executive Summary & Compound Identity

3-Chloro-2-(difluoromethoxy)benzenesulfonamide is a specialized aromatic sulfonamide intermediate used primarily in the synthesis of triazolopyrimidine sulfonamide herbicides and, to a lesser extent, in medicinal chemistry programs targeting carbonic anhydrase inhibition.

It functions as a bioisostere for 2-methoxy or 2-trifluoromethoxy analogs, offering modulated lipophilicity and metabolic stability due to the difluoromethyl (

) moiety.

Chemical Identifiers

© 2026 BenchChem. All rights reserved.

Parameter	Detail
Chemical Name	3-Chloro-2-(difluoromethoxy)benzenesulfonamide
Common Precursor CAS	89066-51-3 (3-Chloro-2-hydroxybenzenesulfonamide)
Target CAS	Note: Specific CAS for the title compound is often proprietary or indexed under specific synthesis patents.[1] Refer to precursor CAS 89066-51-3 for sourcing.[2][3]
Molecular Formula	
Molecular Weight	257.64 g/mol
SMILES	NS(=O)(=O)c1cccc(Cl)c1OC(F)F
Key Functional Groups	Primary Sulfonamide ( ), Difluoromethoxy ether ( ), Aryl Chloride

Structural Logic & Properties

The efficacy of this intermediate stems from the ortho-substitution pattern. The bulky chlorine atom at position 3 and the difluoromethoxy group at position 2 create a sterically crowded environment that influences the conformation of the sulfonamide group at position 1.

Physicochemical Profile (Calculated)

- LogP (Octanol-Water): ~1.8 – 2.1 (Moderate Lipophilicity). The

  group is less lipophilic than

  but more lipophilic than

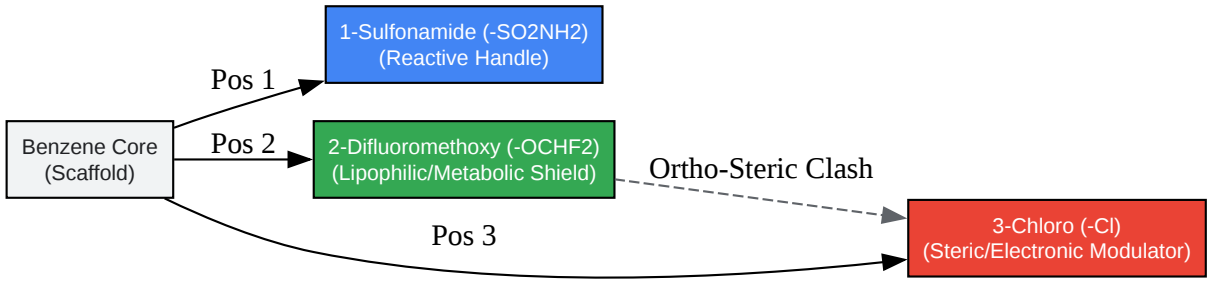
  , providing a "Goldilocks" zone for membrane permeability in agrochemical formulations.
- Acidity (pKa): The sulfonamide

© 2026 BenchChem. All rights reserved.

typically exhibits a pKa of ~10.0. This allows for deprotonation and coupling with pyrimidines or triazines in herbicide synthesis.

- H-Bonding: The difluoromethyl hydrogen is a weak hydrogen bond donor (via C-H...O interactions), which can influence binding affinity in enzyme pockets (e.g., AHAS/ALS enzymes in plants).

Visualization: Structural Connectivity



Click to download full resolution via product page

Caption: Functional decomposition of **3-Chloro-2-(difluoromethoxy)benzenesulfonamide** showing the steric relationship between the 2- and 3-positions.

Synthesis Protocol

The most reliable synthetic route utilizes 3-Chloro-2-hydroxybenzenesulfonamide (CAS 89066-51-3) as the starting material. This avoids the complexity of chlorinating a pre-existing difluoromethoxy benzene, which often yields inseparable isomers.

Key Reaction: Difluoromethylation

Objective: Selective O-alkylation of the phenol moiety without affecting the sulfonamide nitrogen.

Reagents & Conditions

- Substrate: 3-Chloro-2-hydroxybenzenesulfonamide (1.0 eq)
- Reagent: Sodium chlorodifluoroacetate (

© 2026 BenchChem. All rights reserved.

) or Chlorodifluoromethane (Freon 22, gas) [Note:

is preferred for lab scale to avoid gaseous reagents]

- Base: Potassium Carbonate (

) or Cesium Carbonate (

)
- Solvent: DMF (N,N-Dimethylformamide) or NMP (N-Methyl-2-pyrrolidone)
- Temperature: 90°C – 110°C

Step-by-Step Methodology

- Preparation: Charge a reaction flask with 3-Chloro-2-hydroxybenzenesulfonamide (10 mmol) and anhydrous

  (15 mmol) in DMF (20 mL).
- Degassing: Purge the solution with

  for 15 minutes to remove oxygen (prevents oxidation of the phenol).
- Reagent Addition:
  - Method A (Solid Reagent): Add Sodium chlorodifluoroacetate (20 mmol) in portions. This reagent decomposes at high temp to generate the reactive difluorocarbene (

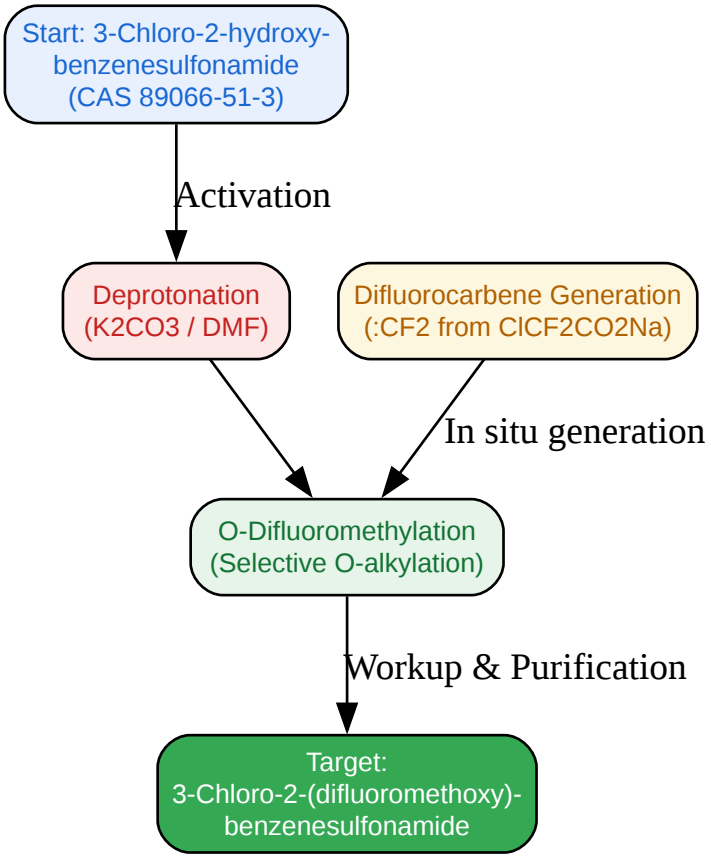
).
  - Method B (Gas): Bubble Chlorodifluoromethane gas through the solution (requires sealed tube or autoclave if pressure is needed).
- Reaction: Heat the mixture to 100°C. Monitor via TLC (30% EtOAc/Hexane) or LC-MS. The carbene insertion/alkylation typically completes in 4–6 hours.
- Workup: Cool to room temperature. Pour into ice-water (100 mL). The product may precipitate. If not, extract with Ethyl Acetate (3x).

© 2026 BenchChem. All rights reserved.

- Purification: Wash organics with brine, dry over

  , and concentrate. Purify via silica gel chromatography.

Synthesis Workflow Diagram



Click to download full resolution via product page

Caption: Synthetic pathway utilizing the commercially available hydroxy-precursor (CAS 89066-51-3).

Applications & Causality

Why use this specific substitution pattern?

Herbicide Development (ALS Inhibitors)

This compound serves as the "aryl" portion of sulfonanilide or triazolopyrimidine herbicides.

© 2026 BenchChem. All rights reserved.

- Mechanism: The sulfonamide nitrogen binds to the Acetolactate Synthase (ALS) enzyme.
- Role of 3-Cl: The chlorine atom provides steric bulk that forces the sulfonamide bond into a specific conformation, locking the molecule into the active site.
- Role of 2-OCHF2: The difluoromethoxy group mimics the size of a methoxy group but with significantly different electronics (electron-withdrawing) and lipophilicity. This prevents rapid metabolic degradation (e.g., O-demethylation) in the crop, enhancing selectivity.

Medicinal Chemistry[1][5]

- Carbonic Anhydrase (CA) Inhibition: Primary sulfonamides are classic CA inhibitors. The electron-withdrawing nature of the 3-Cl and 2-OCHF2 groups increases the acidity of the sulfonamide

  , potentially increasing potency against CA isoforms (e.g., CA II, CA IX).

Safety & Handling

- Sulfonamide Warning: This compound is a primary sulfonamide; handle with care regarding potential allergic reactions (sulfa allergy).
- Reagent Hazards: Sodium chlorodifluoroacetate releases

  and reactive carbene species upon heating. Reactions must be vented properly or performed in pressure-rated vessels.
- Skin/Eye: Standard PPE (gloves, goggles) required. The difluoromethoxy group is chemically stable, but the sulfonyl moiety can be irritating.

References

- PubChem.3-Chloro-2-hydroxybenzenesulfonamide (CAS 89066-51-3). National Library of Medicine. Available at: [Link]
- Sigma-Aldrich.Difluoromethylation Reagents & Protocols. Merck KGaA.
- CropLife Australia.Herbicide Mode of Action Table (Group 2: ALS Inhibitors). Available at: [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemscene.com [chemscene.com]
- 2. 89066-51-3_3-Chloro-2-hydroxybenzenesulfonamideCAS号:89066-51-3_3-Chloro-2-hydroxybenzenesulfonamide【结构式 性质 英文】 - 化源网 [chemsrc.com]
- 3. 3724-14-9|2-Hydroxybenzenesulfonamide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Profile: 3-Chloro-2-(difluoromethoxy)benzenesulfonamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2413827/docs#technical-profile-3-chloro-2-difluoromethoxy-benzenesulfonamide-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.